

Butopyronoxyl larvicidal activity comparison

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Butopyronoxyl Profile

Butopyronoxyl is classified as a synthetic insect repellent effective against various biting insects such as ticks, flies, gnats, and mosquitoes [1]. Its mode of action is described as a "repellent action disrupting the insects ability to find a host" [1]. Notably, the available data indicates that it is **not approved** under the EC Regulation 1107/2009 concerning pesticide placement on the market [1].

Larvicidal Data on Alternative Compounds

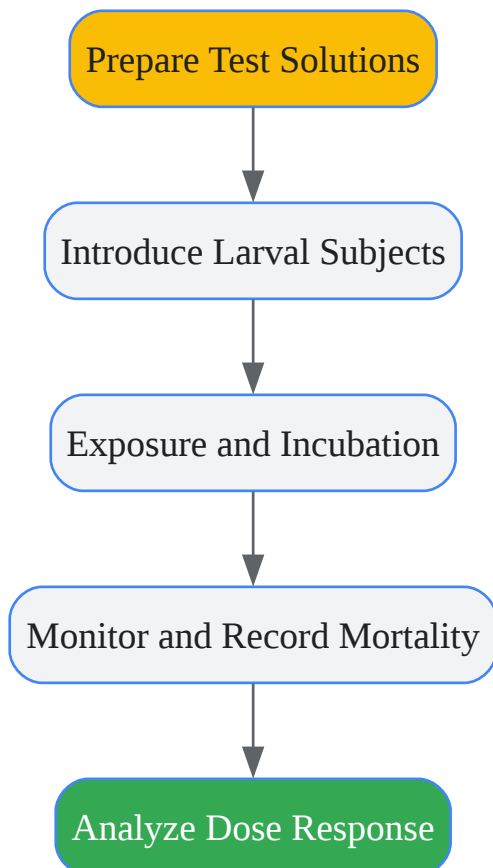
Although direct data for **butopyronoxyl** is lacking, recent research provides efficacy data on other natural and synthetic larvicidal agents. The table below summarizes quantitative results for alternative compounds, which may serve as useful references.

Compound/Solution	Target Organism	Key Efficacy Metric	Citation
β -Citral (from Lemongrass Oil)	<i>Anopheles stephensi</i> larvae	LC ₅₀ : 15.4 μ L/mL [2]	
Copper Nanoparticles (CuNPs)	<i>Aedes aegypti</i> larvae	100% mortality at 100 mg/mL after 24h [3]	

Compound/Solution	Target Organism	Key Efficacy Metric	Citation
Phyto-synthesized Ag-ZnO Nanocomposites	<i>Aedes aegypti</i> and <i>Culex quinquefasciatus</i>	Significant larvicidal effect [4]	
Diamine/Aminoalcohol Derivatives	<i>Strongyloides ratti</i> L3 larvae	Five compounds showed superior efficacy to Ivermectin [5]	
Cladophora sp. Algal Extract	<i>Culex quinquefasciatus</i> larvae	"Complete mortality" observed [6]	

Standard Larvicidal Testing Protocol

For a standardized method to evaluate larvicidal activity, you can refer to the protocol summarized below and in the accompanying workflow. This method is adaptable for testing novel chemistries, including potential formulations of **butopyronoxyl** [7].



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- **Test Organisms:** Use early **third (L3) or fourth (L4) instar larvae** of target species (e.g., *Aedes aegypti*, *Anopheles gambiae*, *Culex quinquefasciatus*) [7].
- **Solution Preparation:** Prepare stock solutions in a suitable solvent like **DMSO**, ensuring the final concentration in test wells does not exceed 1% [7].
- **Exposure and Replication:** Transfer groups of larvae into test containers with different solution concentrations; include control groups with solvent only and **multiple replicates** (e.g., 4 replicates of 5 larvae each) for statistical power [7].
- **Incubation and Assessment:** Incubate under controlled conditions (e.g., 25-28°C); record the number of dead/non-responsive larvae at intervals (e.g., 24, 48, 72 hours); larvae that do not move when probed are considered dead [7].
- **Data Analysis:** Calculate percentage mortality and correct for natural mortality in control groups using Abbott's formula; determine lethal concentrations (LC₅₀, LC₉₀) through dose-response analysis [7].

Guidance for Further Research

The lack of published larvicidal data for **butopyronoxyl** suggests it may not be a primary research focus, possibly due to its established classification as a repellent rather than a larvicide.

- **Explore Alternative Compounds:** The active compounds and nanomaterials show promising larvicidal efficacy and may be more suitable for development [2] [3].
- **Conduct Original Testing:** If testing **butopyronoxyl** is essential, you can adapt the standard protocol above to generate novel data for comparison.

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